

# An In-depth Technical Guide to the Chemical Properties of Ecgonine Ethyl Ester

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## Compound of Interest

Compound Name: *Ecgonine Ethyl Ester*

Cat. No.: *B1258114*

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## Introduction

**Ecgonine ethyl ester** is a significant metabolite formed in the body when cocaine and ethanol are consumed concurrently.<sup>[1]</sup> Its presence in biological samples serves as a key biomarker for the simultaneous use of these two substances.<sup>[1]</sup> This technical guide provides a comprehensive overview of the chemical properties of **ecgonine ethyl ester**, including its physicochemical characteristics, synthesis, and analytical determination. The information is intended to support researchers, scientists, and drug development professionals in their work with this compound.

## Physicochemical Properties

A summary of the known and predicted physicochemical properties of **ecgonine ethyl ester** is presented in Table 1. While experimental data for some properties are limited, computational predictions provide valuable estimates.

Table 1: Physicochemical Properties of **Ecgonine Ethyl Ester**

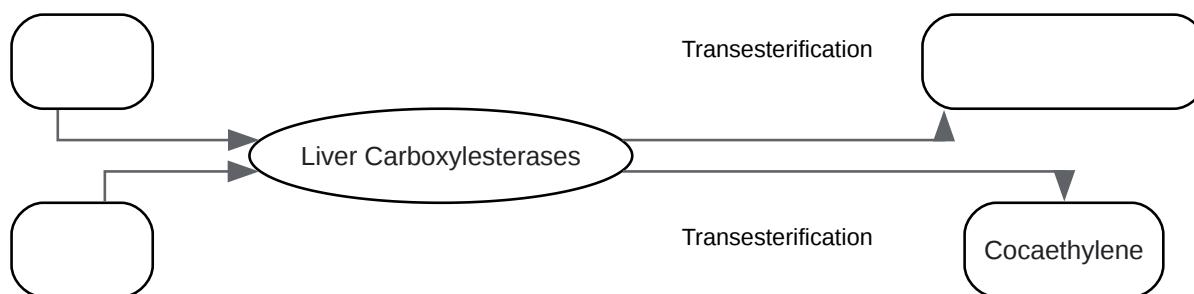
Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	213.27 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	ethyl (1R,2R,3S,5S)-3-hydroxy-8-methyl-8-azabicyclo[3.2.1]octane-2-carboxylate	<a href="#">[1]</a> <a href="#">[4]</a>
CAS Number	70939-97-8	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Canonical SMILES	CCOC(=O)C1C2CCC(N2C)CC1O	<a href="#">[1]</a>
Melting Point	No experimentally determined data available. <a href="#">[1]</a>	
Boiling Point	320.8 ± 37.0 °C (Predicted)	<a href="#">[1]</a> <a href="#">[5]</a>
Density	1.152 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a> <a href="#">[5]</a>
pKa	14.17 ± 0.40 (Predicted)	
XLogP3	1.2 (Computed)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Water Solubility	log <sub>10</sub> WS: -1.01 (Calculated)	<a href="#">[6]</a>
Solubility in Organic Solvents	Slightly soluble in chloroform, ethyl acetate, and methanol. <a href="#">[1]</a> <a href="#">[5]</a> Compatible with acetonitrile. <a href="#">[1]</a>	
Hydrogen Bond Donor Count	1	<a href="#">[1]</a>
Hydrogen Bond Acceptor Count	4	<a href="#">[1]</a>

## Synthesis and Metabolism

**Ecgonine ethyl ester** is primarily formed in the liver via a transesterification reaction from cocaine in the presence of ethanol. It can also be synthesized in a laboratory setting.

## Metabolic Pathway

The metabolic formation of **ecgonine ethyl ester** is a critical indicator of co-ingestion of cocaine and ethanol. This process occurs alongside the formation of another active metabolite, cocaethylene.

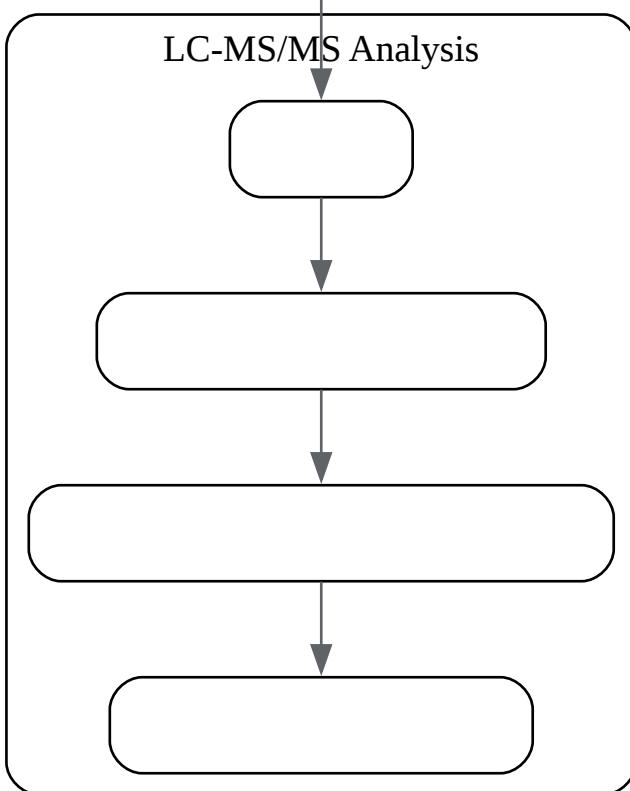
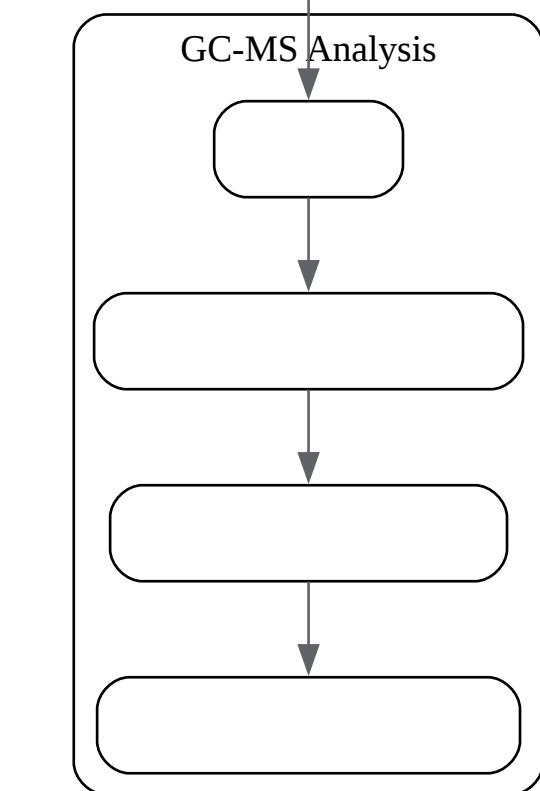
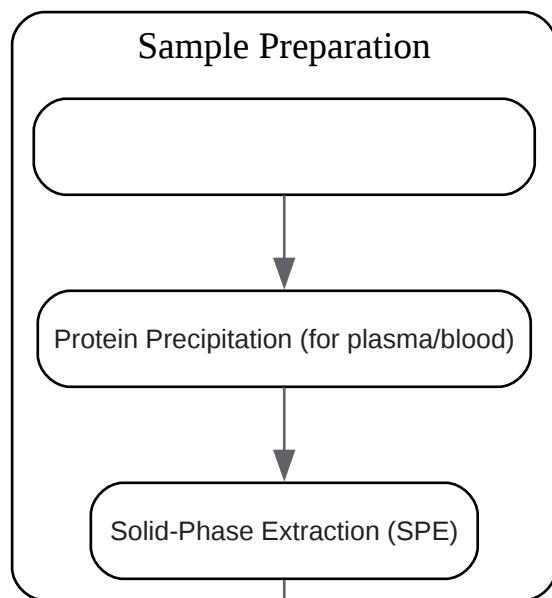
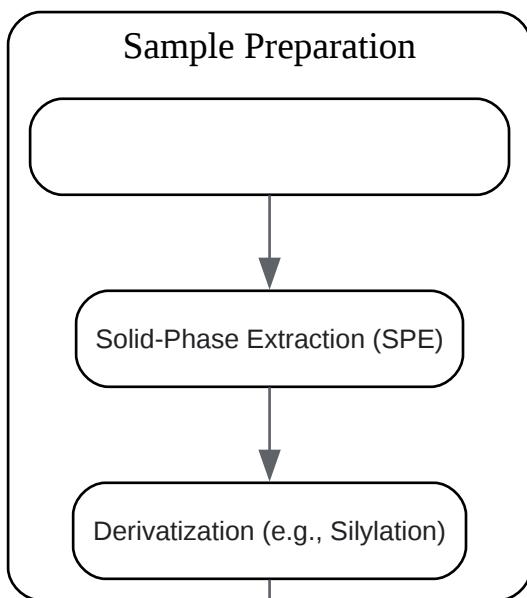
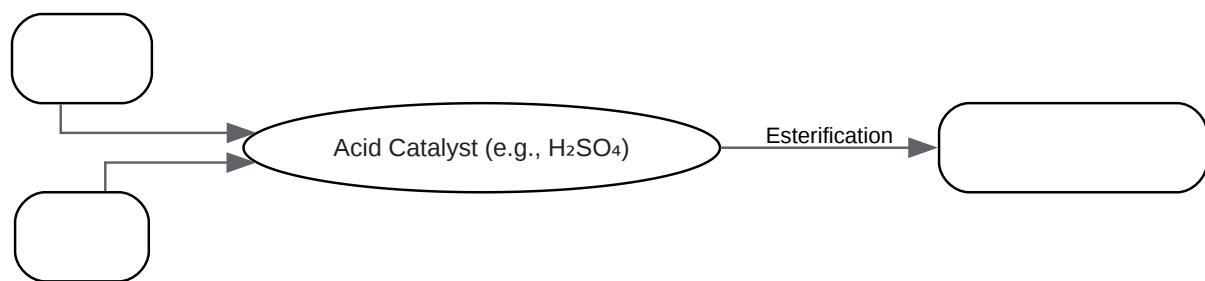


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Caption: Metabolic formation of **ecgonine ethyl ester** from cocaine and ethanol.

## Laboratory Synthesis

The synthesis of **ecgonine ethyl ester** can be achieved through the esterification of ecgonine with ethanol in the presence of an acid catalyst.



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